

Comparative Analysis of Alorac and Paclobutrazol as Plant Growth Regulators

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Compound of Interest

Compound Name: Alorac

Cat. No.: B095763

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A Note on Data Availability: While paclobutrazol is a widely studied plant growth regulator with extensive publicly available research, **Alorac** is a compound with very limited accessible scientific literature. Information on **Alorac** is primarily confined to chemical databases, which identify it as a gibberellin biosynthesis inhibitor. Consequently, a direct, data-driven comparative study detailing experimental outcomes for **Alorac** is not feasible at this time. This guide provides a comprehensive overview of paclobutrazol, based on available experimental data, and presents the known information for **Alorac** to the extent that public data allows.

Introduction

Alorac and paclobutrazol are both classified as plant growth regulators that function by inhibiting the biosynthesis of gibberellins. Gibberellins are plant hormones that play a crucial role in regulating various developmental processes, including stem elongation, germination, dormancy, flowering, and fruit set. By inhibiting gibberellin production, these compounds can be used to control plant height, improve crop lodging resistance, and influence flowering and fruiting.

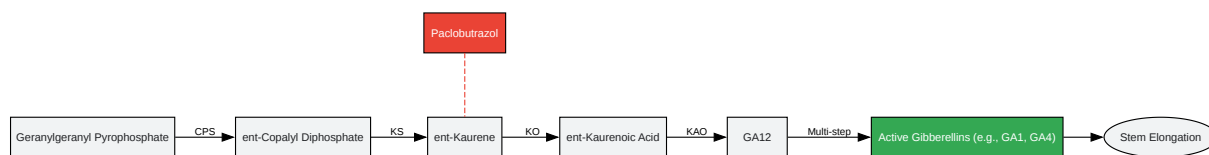
Chemical Identity

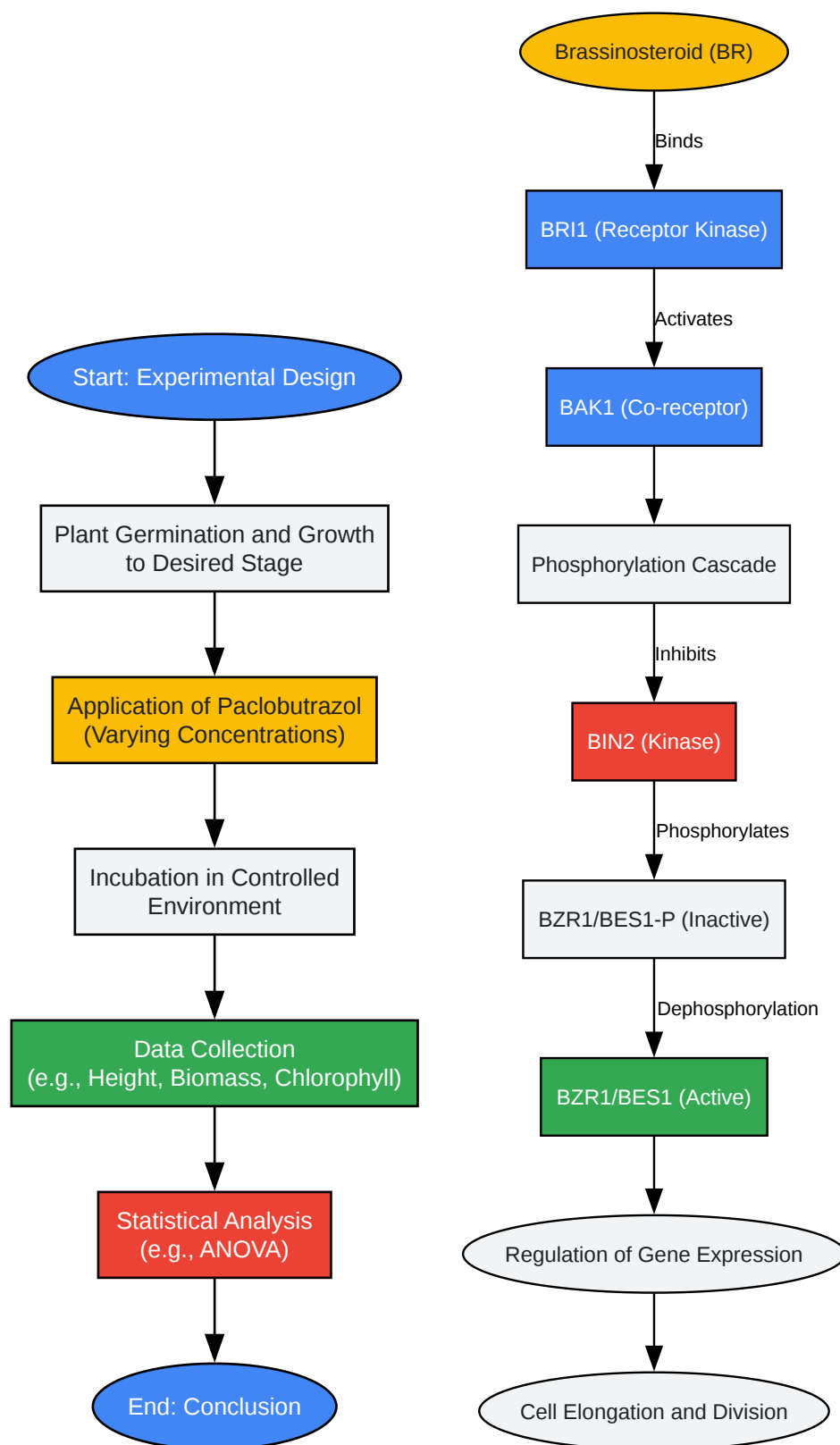
Feature	Alorac	Paclobutrazol
Chemical Name	(2Z)-2,3,5,5,5-pentachloro-4-oxopent-2-enoic acid	(2RS,3RS)-1-(4-chlorophenyl)-4,4-dimethyl-2-(1H-1,2,4-triazol-1-yl)pentan-3-ol
CAS Number	9360-02-2	76738-62-0
Chemical Formula	C ₅ HCl ₅ O ₃	C ₁₅ H ₂₀ ClN ₃ O
Mode of Action	Gibberellin biosynthesis inhibitor.[1]	Gibberellin biosynthesis inhibitor.[2]

Mechanism of Action: Inhibition of Gibberellin Biosynthesis

Both **Alorac** and paclobutrazol function by disrupting the gibberellin (GA) biosynthetic pathway. Paclobutrazol specifically inhibits the oxidation of ent-kaurene to ent-kaurenoic acid, a critical step catalyzed by the cytochrome P450 monooxygenase, ent-kaurene oxidase.[1][3] This blockage leads to a reduction in the levels of active gibberellins, such as GA₁, which are responsible for stem elongation.[3] While the precise point of inhibition for **Alorac** within the GA pathway is not detailed in available literature, its classification as a gibberellin biosynthesis inhibitor suggests a similar mode of action.

The inhibition of gibberellin synthesis can have secondary effects on other plant hormone pathways. For instance, the precursor for gibberellin synthesis, geranylgeranyl pyrophosphate, can be diverted to produce other compounds like abscisic acid (ABA) and the phytol group of chlorophyll, potentially enhancing stress tolerance and leaf greenness.[2][4]





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